

Proper Disposal of AU1235: A Comprehensive Guide for Laboratory Professionals

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Compound of Interest

Compound Name: AU1235

Cat. No.: B15564615

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This document provides essential guidance on the proper disposal procedures for the chemical compound **AU1235**. It is intended for researchers, scientists, and drug development professionals to ensure safe handling and environmental protection. The following procedures are based on the known chemical properties of **AU1235** and general guidelines for the disposal of similar hazardous materials.

AU1235 is an adamantyl urea compound with a trifluorophenyl group, making it a fluorinated organic molecule. While a specific Safety Data Sheet (SDS) from the manufacturer should always be consulted as the primary source of information, this guide synthesizes available data on structurally similar compounds to provide a robust operational plan for its disposal.

Key Chemical and Safety Data

A summary of the key identifiers and known solubility for **AU1235** is presented below. This information is critical for understanding its physical properties and potential interactions.

Property	Value	Source
Chemical Name	1-(2-adamantyl)-3-(2,3,4-trifluorophenyl)urea	PubChem
CAS Number	1338780-86-1	MedChemExpress
Molecular Formula	C17H19F3N2O	MedChemExpress
Molecular Weight	324.34 g/mol	MedChemExpress
Solubility	Soluble in DMSO	MedChemExpress

Personal Protective Equipment (PPE)

Before handling **AU1235** for any purpose, including disposal, personnel must be equipped with the appropriate personal protective equipment to minimize exposure risk.

PPE Item	Specification
Gloves	Nitrile rubber, minimum thickness 0.11 mm
Eye Protection	Chemical safety goggles or face shield
Lab Coat	Standard laboratory coat
Respiratory Protection	Use a properly fitted, air-purifying or air-fed respirator complying with an approved standard if a risk assessment indicates this is necessary.

Step-by-Step Disposal Protocol

The disposal of **AU1235** must be handled as hazardous waste. The following steps outline the recommended procedure for its safe disposal.

1. Waste Segregation and Collection:

- **Solid Waste:** Collect unadulterated **AU1235** powder, contaminated personal protective equipment (e.g., gloves, weighing paper), and any other solid materials that have come into contact with the compound in a designated, clearly labeled hazardous waste container.

- Liquid Waste: Collect solutions containing **AU1235** in a separate, leak-proof, and clearly labeled hazardous waste container. Do not mix with other solvent waste streams unless compatibility is confirmed. Given its solubility in DMSO, ensure the waste container is compatible with dimethyl sulfoxide.
- Labeling: All waste containers must be labeled with "Hazardous Waste," the full chemical name "**AU1235** (1-(2-adamantyl)-3-(2,3,4-trifluorophenyl)urea)," and the primary hazards (e.g., "Toxic," "Irritant").

2. Storage:

- Store hazardous waste containers in a designated, well-ventilated, and secure satellite accumulation area.
- Ensure containers are kept closed when not in use.
- Store away from incompatible materials, such as strong oxidizing agents.

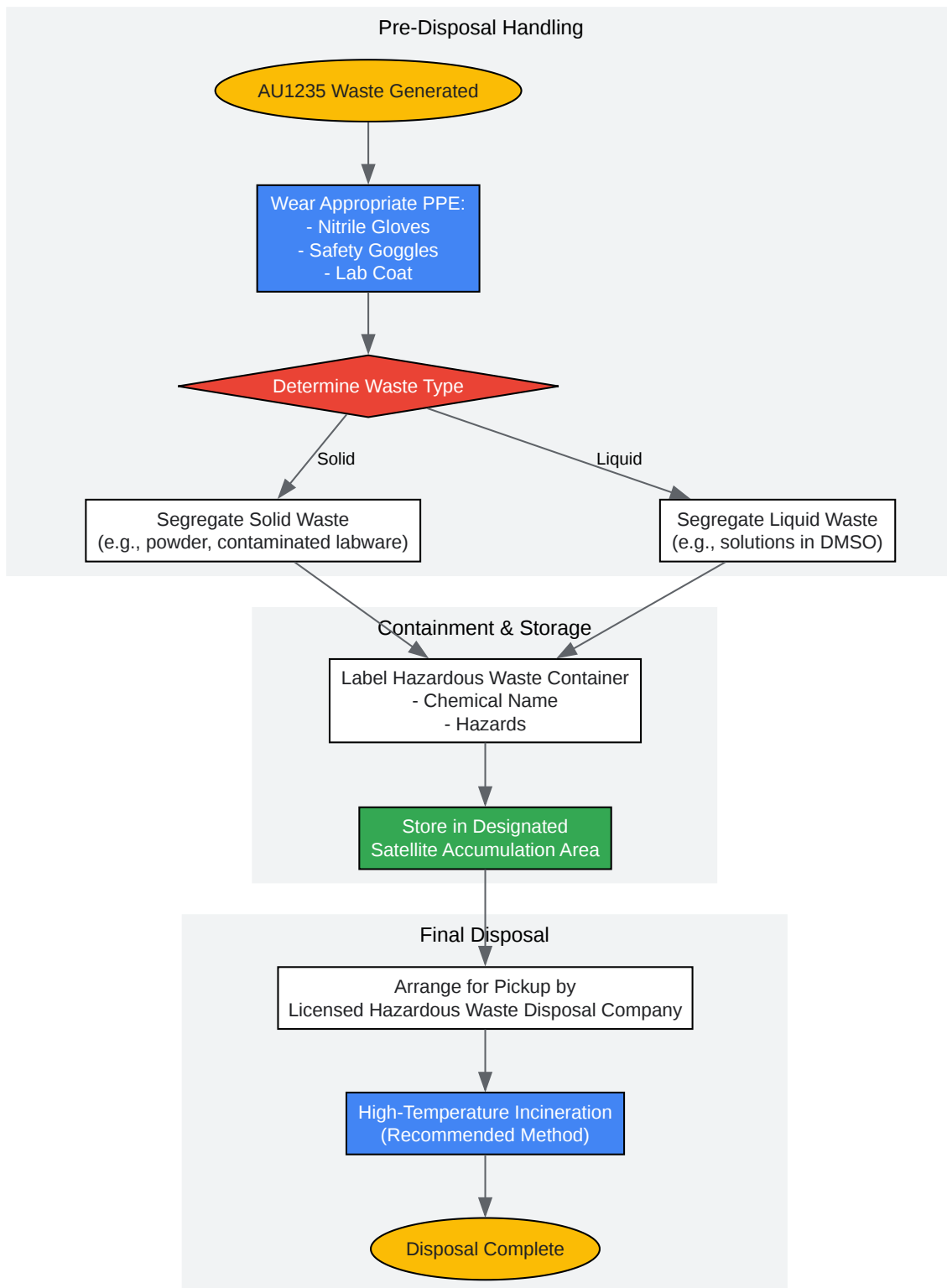
3. Final Disposal:

- All waste containing **AU1235** must be disposed of through a licensed hazardous waste disposal company.
- The recommended method for the final disposal of **AU1235** is high-temperature incineration. The presence of a trifluorophenyl group makes the carbon-fluorine bonds highly stable, requiring high temperatures for complete destruction. Incineration should be performed in a facility equipped with appropriate emission control systems to manage potentially hazardous combustion byproducts.
- Do not dispose of **AU1235** down the drain or in regular trash.

Disposal Decision Workflow

The following diagram illustrates the logical workflow for the proper disposal of **AU1235**.

AU1235 Disposal Workflow

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AU1235 Disposal Workflow

By adhering to these procedures, laboratory personnel can ensure the safe and environmentally responsible disposal of **AU1235**, fostering a culture of safety and compliance.

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